

M12 peptide stability and long-term storage conditions

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Compound of Interest

Compound Name: Muscle homing peptide M12

Cat. No.: B15545394

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M12 Peptide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of the M12 peptide.

Frequently Asked Questions (FAQs)

Q1: What is the M12 peptide and what is its primary application?

A1: The M12 peptide is a 12-amino acid muscle-homing peptide with the sequence H-Arg-Arg-Gln-Pro-Pro-Arg-Ser-Ile-Ser-Ser-His-Pro-OH (RRQPPRSISSHP). Its primary application is in targeted drug delivery, where it is conjugated to therapeutic molecules or nanoparticles to enhance their delivery to skeletal muscle tissue. This is particularly relevant in the research and development of treatments for muscular dystrophies.[1][2] The M12 peptide preferentially binds to proteins on the surface of muscle cells, facilitating the cellular uptake of its cargo.[3]

Q2: What are the general recommendations for the long-term storage of M12 peptide?

A2: For optimal long-term stability, lyophilized M12 peptide should be stored at -20°C or -80°C in a tightly sealed container, protected from light and moisture. When stored as a stock solution, it is recommended to keep it at -80°C for up to six months or at -20°C for up to one month.^[3] It is crucial to avoid repeated freeze-thaw cycles, which can degrade the peptide. Aliquoting the peptide solution into single-use vials is highly recommended.

Q3: What are the main factors that can affect M12 peptide stability?

A3: The stability of the M12 peptide can be influenced by several factors, including:

- Temperature: Higher temperatures accelerate degradation.^[4]
- pH: Extreme pH values can lead to hydrolysis and other chemical modifications.^[5]
- Oxidation: Although M12 does not contain highly susceptible residues like Cysteine or Methionine, oxidation can still occur over long periods or in the presence of oxidizing agents.
- Enzymatic Degradation: If working with biological samples, proteases can degrade the peptide.
- Mechanical Stress: Vigorous shaking or stirring can lead to aggregation.

Q4: How can I assess the stability of my M12 peptide sample?

A4: The stability of the M12 peptide can be evaluated using several analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the peptide and quantify any degradation products.^[6]
- Mass Spectrometry (MS): To identify the molecular weight of the intact peptide and characterize any degradation products.^{[7][8]}
- Circular Dichroism (CD) Spectroscopy: To assess the secondary structure and conformational stability of the peptide.^{[9][10][11]}

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Loss of biological activity	Peptide degradation due to improper storage.	Ensure the peptide is stored as recommended (lyophilized at -20°C or -80°C). Prepare fresh solutions for each experiment and avoid repeated freeze-thaw cycles.
Aggregation of the peptide.	Visually inspect the solution for precipitates. Analyze by size-exclusion chromatography (SEC) if aggregation is suspected. Consider using alternative buffers or excipients to improve solubility and stability.	
Unexpected peaks in HPLC chromatogram	Peptide degradation (e.g., hydrolysis, deamidation).	Perform forced degradation studies (e.g., exposure to acid, base, heat, oxidation) to intentionally generate and identify potential degradation products. Use mass spectrometry to characterize the unexpected peaks.
Contamination of the sample.	Ensure all reagents and materials are of high purity and handle the peptide under sterile conditions to prevent microbial contamination.	
Poor solubility of lyophilized peptide	The peptide has formed aggregates.	Try dissolving the peptide in a small amount of a different solvent, such as 10% acetic acid, before diluting with the aqueous buffer. Gentle sonication may also help.

Incorrect pH of the solvent.	M12 is a basic peptide due to its arginine content. Ensure the pH of the reconstitution buffer is appropriate to maintain its solubility (typically slightly acidic to neutral).
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Data on Peptide Stability

The following tables provide illustrative stability data for a representative arginine and proline-rich peptide under various conditions. This data is intended to serve as a general guideline, and it is recommended to perform stability studies specific to your M12 peptide formulation.

Table 1: Illustrative Temperature Stability of a Representative Arginine-Proline-Rich Peptide in Solution (pH 7.4)

Temperature	Incubation Time	% Remaining Intact Peptide
4°C	1 week	>95%
4 weeks	~90%	
25°C (Room Temp)	24 hours	~90%
1 week	~75%	
40°C	24 hours	~70%
1 week	<50%	

Table 2: Illustrative pH Stability of a Representative Arginine-Proline-Rich Peptide in Solution (25°C for 1 week)

pH	% Remaining Intact Peptide
3.0	~80%
5.0	>95%
7.4	~90%
9.0	~70%

Experimental Protocols

HPLC Method for M12 Peptide Purity and Stability Assessment

This protocol outlines a general method for analyzing M12 peptide stability by reverse-phase HPLC.

Materials:

- M12 Peptide
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- HPLC system with a C18 column

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in ACN
- Sample Preparation:

- Reconstitute lyophilized M12 peptide in Mobile Phase A to a concentration of 1 mg/mL.
- For stability studies, incubate the peptide solution under the desired conditions (e.g., different temperatures or pH).
- At each time point, take an aliquot and dilute it with Mobile Phase A to a final concentration of 0.1 mg/mL.
- HPLC Analysis:
 - Column: C18, 4.6 x 150 mm, 5 μ m
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 220 nm
 - Gradient: A linear gradient from 5% to 60% Mobile Phase B over 20 minutes.
 - Injection Volume: 20 μ L
- Data Analysis:
 - Identify the peak corresponding to the intact M12 peptide based on its retention time from a reference standard.
 - Calculate the percentage of intact peptide remaining at each time point by comparing the peak area to the initial time point.

Mass Spectrometry for Identification of Degradation Products

This protocol describes the use of LC-MS to identify potential degradation products of the M12 peptide.

Materials:

- Degraded M12 peptide sample (from forced degradation studies)

- LC-MS system (e.g., Q-TOF or Orbitrap) with a C18 column

Procedure:

- Sample Preparation:
 - Subject the M12 peptide to forced degradation conditions (e.g., acidic, basic, oxidative, thermal stress).
 - Dilute the samples to an appropriate concentration for LC-MS analysis.
- LC-MS Analysis:
 - Use the same HPLC conditions as described above to separate the degradation products.
 - The eluent from the HPLC is directly introduced into the mass spectrometer.
 - Acquire mass spectra in positive ion mode over a relevant m/z range.
 - Perform tandem MS (MS/MS) on the parent ions of potential degradation products to obtain fragmentation patterns.
- Data Analysis:
 - Compare the mass-to-charge ratio (m/z) of the peaks in the degraded sample to the intact M12 peptide to identify mass shifts.
 - Analyze the MS/MS fragmentation patterns to pinpoint the location of the modification on the peptide sequence.

Circular Dichroism for Conformational Stability Analysis

This protocol details how to use CD spectroscopy to assess the secondary structure and thermal stability of the M12 peptide.[\[12\]](#)

Materials:

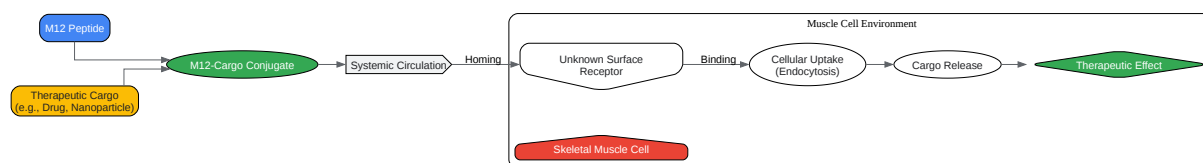
- M12 Peptide

- Phosphate buffer (10 mM, pH 7.4)
- CD Spectrometer with a temperature controller
- Quartz cuvette (1 mm path length)

Procedure:

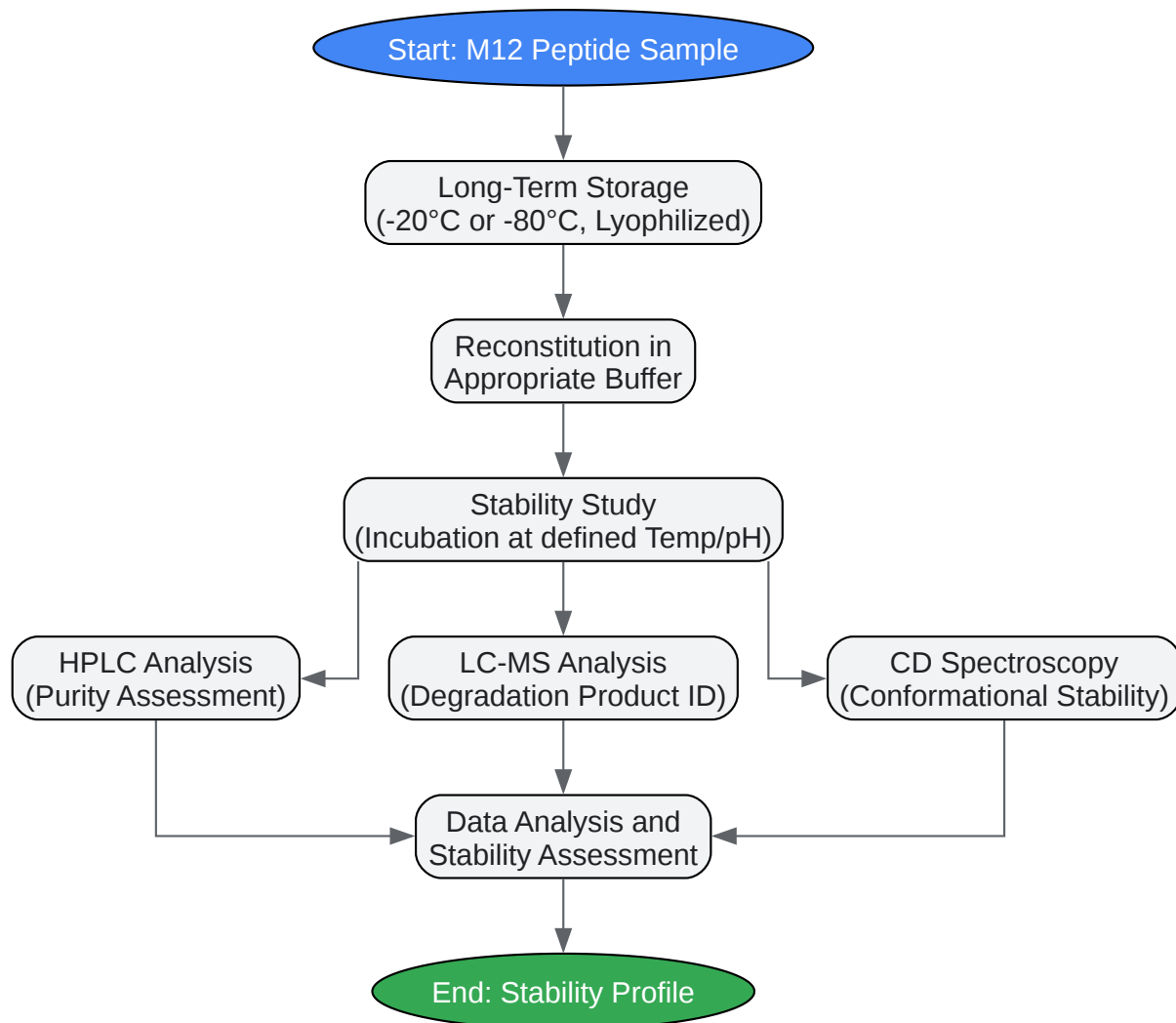
- Sample Preparation:
 - Dissolve the M12 peptide in the phosphate buffer to a final concentration of 0.1-0.2 mg/mL.
- CD Spectrum Acquisition:
 - Record a CD spectrum from 190 to 260 nm at 25°C.
 - Record a baseline spectrum of the buffer alone and subtract it from the peptide spectrum.
- Thermal Denaturation:
 - Monitor the CD signal at a specific wavelength (e.g., 222 nm) while increasing the temperature from 25°C to 95°C at a controlled rate (e.g., 1°C/minute).
- Data Analysis:
 - The far-UV CD spectrum will indicate the secondary structure of the peptide.
 - The thermal denaturation curve can be used to determine the melting temperature (T_m), which is an indicator of the peptide's conformational stability.

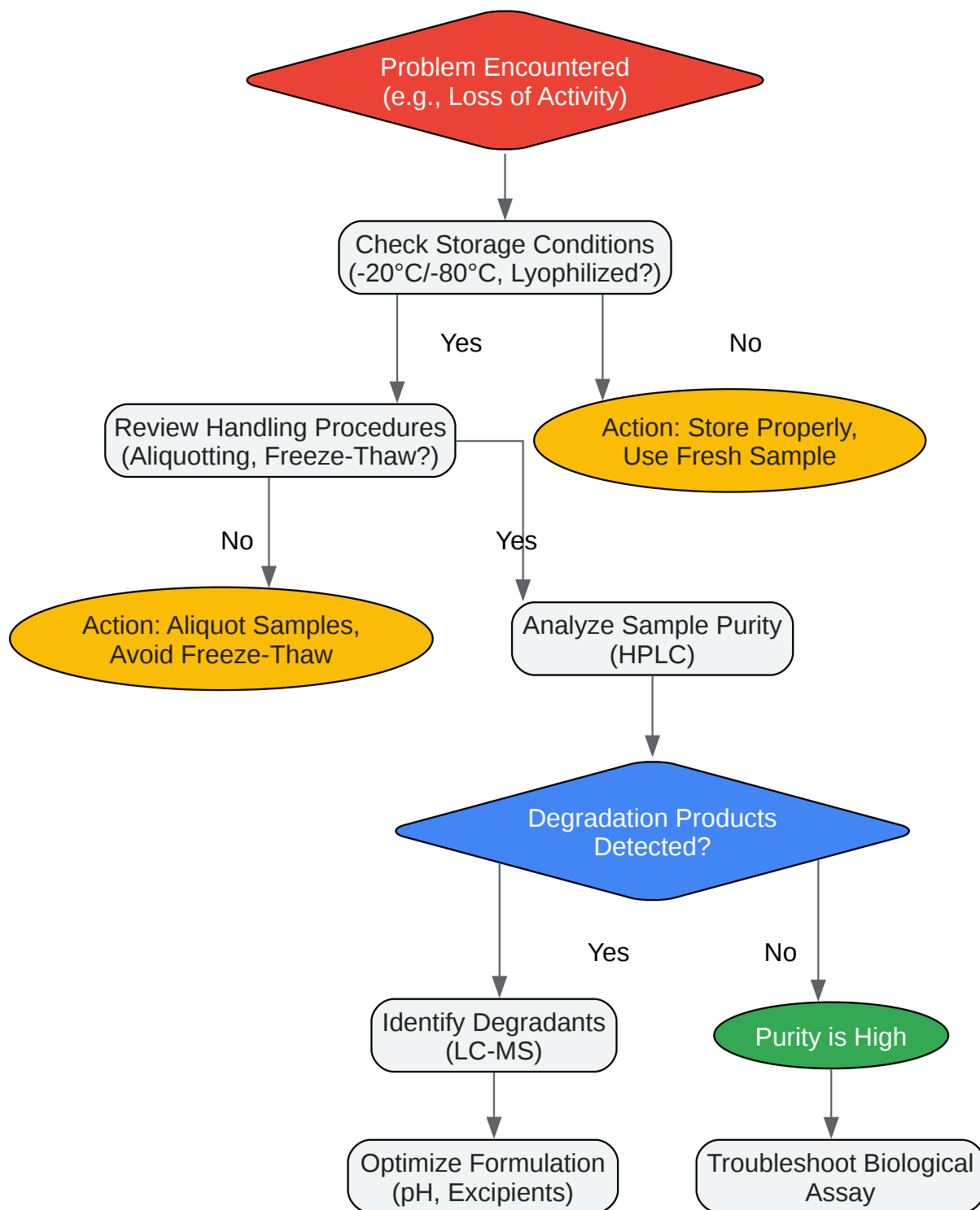
Visualizations



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Caption: Conceptual signaling pathway of M12 peptide-mediated drug delivery.





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References

- 1. Effective dystrophin restoration by a novel muscle-homing peptide-morpholino conjugate in dystrophin-deficient mdx mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Maximum Temperature For Peptides That Are Mixed & Unmixed | Dripdok Help Center [intercom.help]
- 5. Effect of pH, buffers, molarity, and temperature on solution state degradation of semaglutide using LC-HRMS: A preformulation protocol for peptide drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. Identification of degradation products formed during performic oxidation of peptides and proteins by high-performance liquid chromatography with matrix-assisted laser desorption/ionization and tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. researchgate.net [researchgate.net]
- 10. Circular Dichroism of Peptides | Springer Nature Experiments [experiments.springernature.com]
- 11. verifiedpeptides.com [verifiedpeptides.com]
- 12. Circular Dichroism (CD) Spectroscopy Technology - Therapeutic Proteins & Peptides - CD Formulation [formulationbio.com]
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